

Protein precipitation method using 4-Hydroxy Alprazolam-d5

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Compound of Interest

Compound Name: 4-Hydroxy Alprazolam-d5

Cat. No.: B15559951

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Application Note: Quantitative Analysis of Alprazolam and its Metabolites in Human Plasma via Protein Precipitation and LC-MS/MS using a Deuterated Internal Standard

Audience: Researchers, scientists, and drug development professionals.

Introduction

Alprazolam is a widely prescribed benzodiazepine for the treatment of anxiety and panic disorders.[1] Accurate quantification of alprazolam and its primary active metabolite, 4-hydroxyalprazolam, in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and forensic toxicology.[1] This application note details a robust and reliable liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous quantification of these analytes in human plasma. The method employs a simple and rapid protein precipitation step for sample preparation, incorporating **4-Hydroxy Alprazolam-d5** as a stable isotope-labeled (deuterated) internal standard to ensure the highest level of accuracy and precision, in line with regulatory guidelines.

The use of a deuterated internal standard is considered the gold standard in quantitative bioanalysis.[2] It precisely mimics the analyte during sample preparation, chromatography, and

ionization, effectively compensating for matrix effects, extraction variability, and instrument fluctuations.[2] This approach significantly enhances data reliability compared to methods using non-deuterated internal standards or no internal standard at all.

Data Presentation

The following tables summarize the validation parameters for the bioanalytical method, demonstrating its performance and the benefits of employing a deuterated internal standard. The data is representative of a typical validation study for a method analyzing alprazolam with a deuterated internal standard like Alprazolam-d5, which is structurally analogous to **4-Hydroxy Alprazolam-d5**.

Table 1: Calibration Curve Linearity for Alprazolam

Concentration Range (ng/mL)	Correlation Coefficient (r^2)	Deviation from Nominal (%)
0.05 - 50.0	> 0.998	< 15%

Table 2: Intra-Day and Inter-Day Precision and Accuracy

Analyte	QC Level	Nominal Conc. (ng/mL)	Intra-Day Precision (%CV)	Intra-Day Accuracy (%RE)	Inter-Day Precision (%CV)	Inter-Day Accuracy (%RE)
Alprazolam	LLOQ	0.05	≤ 8.4	± 9.2	≤ 11.8	± 10.5
Low	2.0	≤ 5.6	± 6.6	≤ 8.7	± 7.9	
Medium	5.0	≤ 4.1	± 4.5	≤ 8.7	± 6.1	
High	20.0	≤ 3.9	± 3.1	≤ 8.7	± 5.4	
4-Hydroxy-	LLOQ	0.05	≤ 9.1	± 10.3	≤ 12.5	± 11.8
alprazolam	Low	2.0	≤ 8.4	± 7.8	≤ 9.6	± 8.5
Medium	5.0	≤ 6.2	± 5.9	≤ 9.2	± 7.3	
High	20.0	≤ 5.8	± 4.7	≤ 7.8	± 6.9	

Data
synthesize
d from
representat
ive LC-
MS/MS
validation
studies for
alprazolam
and its
metabolites

.[\[1\]](#)[\[3\]](#)

Table 3: Recovery and Matrix Effect Assessment

Analyte	QC Level (ng/mL)	Mean Extraction Recovery (%)	Matrix Effect (%CV of IS-Normalized Factor)
Alprazolam	Low (2.0)	88	< 5
High (20.0)	85	< 4	
4-Hydroxy-	Low (2.0)	85	< 6
alprazolam	High (20.0)	82	< 5
4-Hydroxy-	N/A	88	N/A

Alprazolam-d5 (IS)

High recovery and low matrix effect variability underscore the method's robustness.

[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Materials and Reagents

- Analytes: Alprazolam, 4-Hydroxyalprazolam
- Internal Standard: **4-Hydroxy Alprazolam-d5**
- Solvents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Formic Acid (LC-MS Grade), Deionized Water
- Plasma: Blank human plasma (K2-EDTA)

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of Alprazolam, 4-Hydroxyalprazolam, and **4-Hydroxy Alprazolam-d5** by dissolving the accurately weighed standards in methanol.

- Working Standard Solutions: Prepare serial dilutions of the analyte stock solutions in 50:50 methanol:water to create working solutions for calibration standards and quality controls (QCs).
- Internal Standard (IS) Working Solution (10 ng/mL): Dilute the **4-Hydroxy Alprazolam-d5** primary stock solution in acetonitrile. This solution will be used as the protein precipitation agent.

Sample Preparation: Protein Precipitation

- Aliquot 100 µL of human plasma samples (calibration standards, QCs, or unknown samples) into 1.5 mL microcentrifuge tubes.
- Add 300 µL of the Internal Standard Working Solution (10 ng/mL **4-Hydroxy Alprazolam-d5** in acetonitrile) to each plasma sample.[\[5\]](#)
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.[\[5\]](#)
- Centrifuge the samples at 12,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.[\[5\]](#)
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 5-10 µL of the supernatant into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

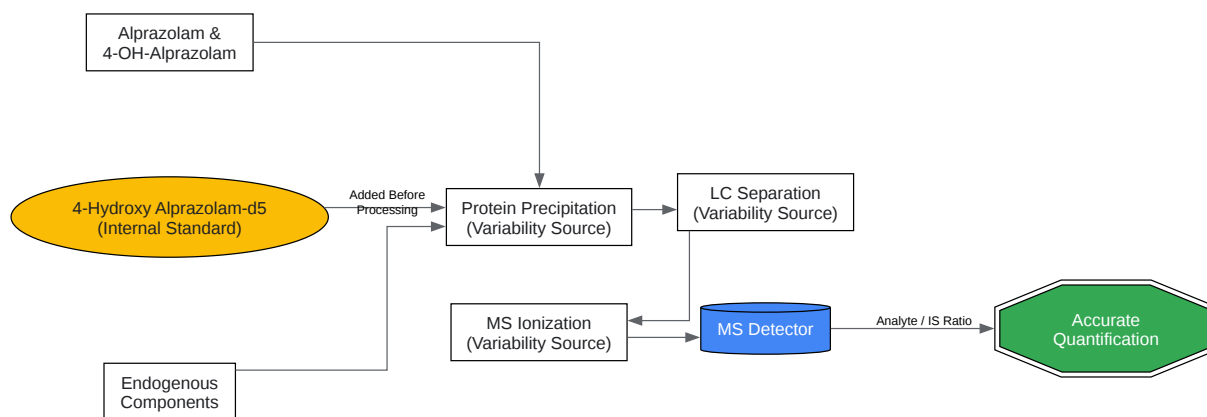
- LC System: Agilent 1290 Infinity II or equivalent
- MS System: Agilent 6460 Triple Quadrupole MS or equivalent
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile

- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-0.5 min: 30% B
 - 0.5-3.0 min: Linear gradient to 90% B
 - 3.0-3.5 min: Hold at 90% B
 - 3.5-4.0 min: Return to 30% B and re-equilibrate
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
 - Alprazolam: 309.2 → 281.0
 - 4-Hydroxyalprazolam: 325.0 → 297.0
 - **4-Hydroxy Alprazolam-d5** (IS): 330.0 → 302.0 (Note: Exact transitions for d5 may vary slightly)

Visualizations

Logical Relationship Diagram

The diagram below illustrates the critical role of the deuterated internal standard in correcting for variability during the bioanalytical process.

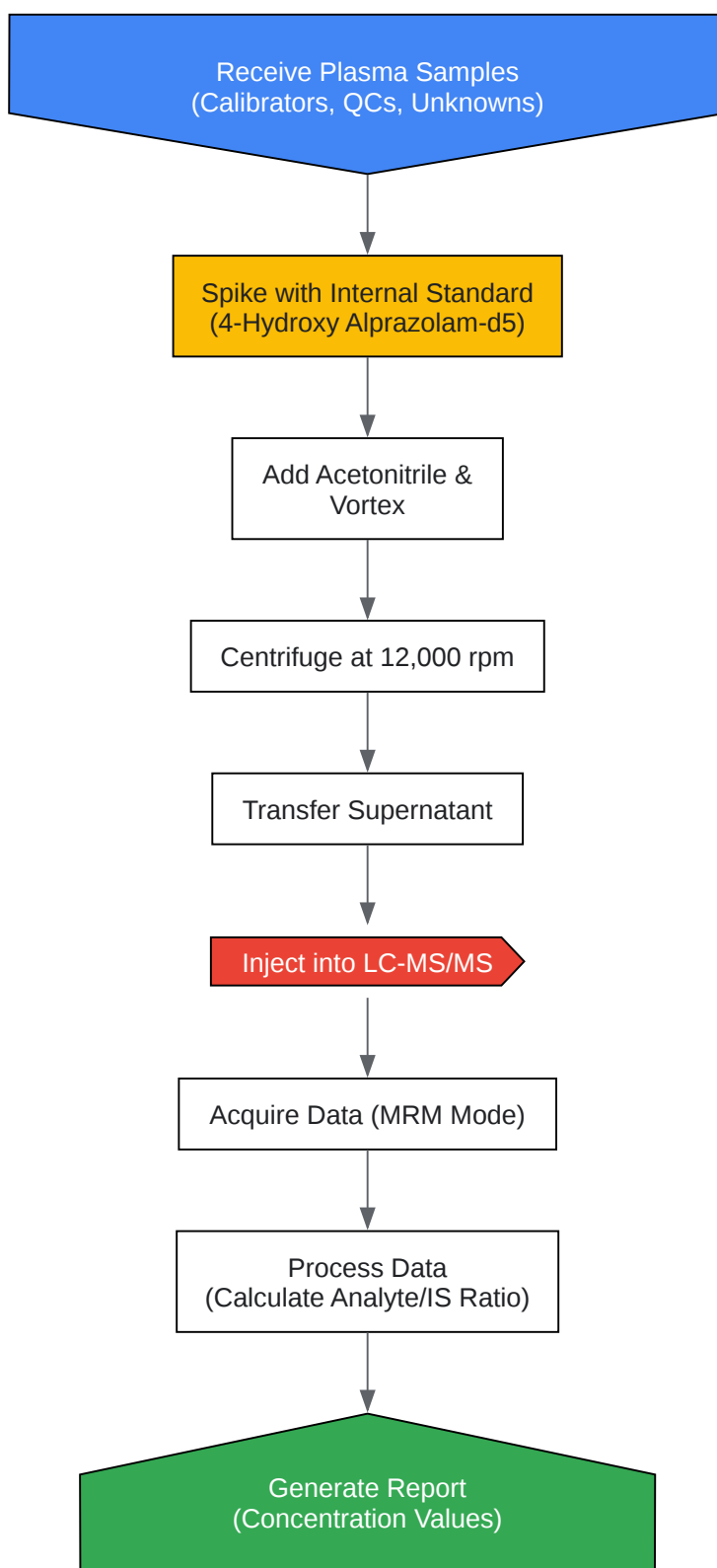


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Caption: Role of the Internal Standard in Bioanalysis.

Experimental Workflow Diagram

This workflow outlines the complete process from sample receipt to final data analysis.



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Caption: Sample Preparation and Analysis Workflow.

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